

Application of Potassium in Perovskite-Based Solar Cells: A Guide for Researchers

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Compound of Interest

Compound Name: *Lead potassium*

CAS No.: *12030-93-2*

Cat. No.: *B15485345*

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Introduction

The rapid advancement of perovskite solar cells (PSCs) has positioned them as a leading next-generation photovoltaic technology. However, challenges related to defect-induced non-radiative recombination and operational instability have hindered their commercialization. Recent research has highlighted the significant role of alkali metal cations, particularly potassium (K^+), in mitigating these issues and enhancing device performance. The incorporation of potassium into the perovskite absorber layer or at its interfaces has been shown to passivate defects, suppress ion migration, and improve the overall power conversion efficiency (PCE) and stability of PSCs. This document provides detailed application notes and experimental protocols for the integration of potassium in perovskite solar cell fabrication, targeted at researchers, scientists, and professionals in the field.

Mechanism of Action

The beneficial effects of potassium in perovskite solar cells stem from several key mechanisms:

- **Defect Passivation:** Potassium ions can effectively passivate various defects within the perovskite crystal lattice. This includes filling cationic vacancies (A-site vacancies) and interacting with halide ions to reduce halide vacancy defects.[1] By "healing" these electronic traps, non-radiative recombination of charge carriers is suppressed, leading to improved open-circuit voltage (Voc) and fill factor (FF).[2][3]
- **Suppression of Ion Migration:** Ion migration, particularly of halide ions, is a major contributor to the undesirable current-voltage (J-V) hysteresis and long-term instability in PSCs. Potassium ions, when incorporated into the perovskite structure or segregated at grain boundaries, can increase the activation energy for ion migration, thereby immobilizing the ions and enhancing the operational stability of the device.[3][4]
- **Improved Crystallinity and Morphology:** The addition of potassium salts to the perovskite precursor solution can influence the crystallization process, leading to the formation of perovskite films with larger grain sizes, higher crystallinity, and fewer grain boundary defects. [5]
- **Energy Level Alignment:** Potassium doping can modify the energy levels of the perovskite layer, leading to better energy level alignment with the adjacent charge transport layers. This facilitates more efficient charge extraction and reduces interfacial recombination losses.

Data Presentation: Performance Enhancement with Potassium

The incorporation of potassium has consistently led to significant improvements in the photovoltaic parameters of perovskite solar cells. The following table summarizes the performance of PSCs with and without potassium, as reported in various studies.

Perovskite Composition	Potassium Compound	Incorporation Method	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
MAPbI ₃	None	-	-	-	-	~18	[6]
MAPbI ₃	KAc	Surface Treatment	-	-	-	>19	[6]
MAPbI ₃	None	-	1.15	25.03	77.24	22.23	[7]
MAPbI ₃	KTFS	Additive	1.165	25.29	81.33	23.96	[7]
MAPbI ₃	None	Precursor Additive	-	-	-	15.15	[8][9]
MAPbI ₃	KI	Precursor Additive	1.06	-	-	20.66	[8][9]
MAPbI ₃	None	Precursor Additive	-	14.73	-	10.16	[10]
MAPbI ₃	K ⁺ (0.5 mol%)	Precursor Additive	-	19.98	-	13.57	[10]
Cs ₃ Bi ₂ I ₉ (Lead-Free)	None	Precursor Additive	0.83	0.76	44	0.28	[11]
Cs ₃ Bi ₂ I ₉ (Lead-Free)	KI (2 vol%)	Precursor Additive	1.01	3.60	77	2.81	[11]
(FAPbI ₃) _{0.85} (MAPbBr ₃) _{0.15}	None	Precursor Additive	-	-	-	-	[2]
(FAPbI ₃) _{0.85} (MAPbBr ₃) _{0.15}	KI	Precursor Additive	-	-	-	21.5	[2]

MAPbI _{3-x} Cl _x	None	-	-	-	-	16.62 (avg)	[5]
MAPbI _{3-x} Cl _x	KCl	Interfacial Layer	-	-	-	17.81 (avg)	[5]
Cs _{0.925} K _{0.075} PbI ₂ Br	KI	Precursor Additive	-	-	-	10.0	[1]

Experimental Protocols

Two primary methods for incorporating potassium into perovskite solar cells are detailed below: addition to the precursor solution and post-deposition surface treatment.

Protocol 1: Potassium Incorporation via Precursor Solution (KI Doping)

This protocol describes the one-step spin-coating method for fabricating a potassium-doped mixed-cation mixed-halide perovskite film.

Materials:

- Lead(II) iodide (PbI₂)
- Formamidinium iodide (FAI)
- Methylammonium bromide (MABr)
- Potassium iodide (KI)
- N,N-Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Chlorobenzene (antisolvent)
- Substrates (e.g., FTO-coated glass with an electron transport layer)

Equipment:

- Spin coater
- Hotplate
- Pipettes
- Glovebox (optional, but recommended for stability)

Procedure:

- Precursor Solution Preparation (Control):
 - Prepare a mixed perovskite precursor solution by dissolving 529 mg of PbI_2 , 74.3 mg of PbBr_2 , 188 mg of FAI, and 22.7 mg of MABr in a mixed solvent of 1 mL DMF and DMSO (4:1 volume ratio).[\[12\]](#)
 - Stir the solution at room temperature for at least 2 hours to ensure complete dissolution.
- Potassium-Doped Precursor Solution Preparation:
 - Separately, prepare a 1.5 M solution of KI in DMSO.[\[12\]](#)
 - To the control precursor solution, add a specific volume of the KI/DMSO solution to achieve the desired potassium doping concentration. For example, add 45.5 μL of the 1.5 M KI solution to 1 mL of the precursor solution for a K-doped film.[\[12\]](#)
 - Stir the final solution for at least 30 minutes before use.
- Perovskite Film Deposition:
 - Clean the substrates thoroughly.
 - Transfer the substrate to a spin coater.
 - Dispense an appropriate amount of the perovskite precursor solution (e.g., 40 μL) onto the substrate.

- Spin-coat the precursor solution. A typical two-step program is 1000 rpm for 10 seconds, followed by 5000 rpm for 30 seconds.
- During the second step (at around the 20-second mark), dispense an antisolvent (e.g., 100 μ L of chlorobenzene) onto the spinning substrate.
- Immediately transfer the substrate to a hotplate and anneal at 120 °C for 10 minutes.[\[12\]](#)
- Device Completion:
 - Proceed with the deposition of the hole transport layer (HTL) and the metal back contact to complete the solar cell device.

Protocol 2: Potassium Incorporation via Surface Treatment (Potassium Acetate)

This protocol outlines a post-deposition surface treatment of a thermally co-evaporated MAPbI₃ perovskite film with a potassium acetate solution.

Materials:

- Methylammonium iodide (MAI)
- Potassium acetate (KAc)
- Isopropanol (IPA)
- Perovskite-coated substrates

Equipment:

- Spin coater
- Hotplate
- Pipettes

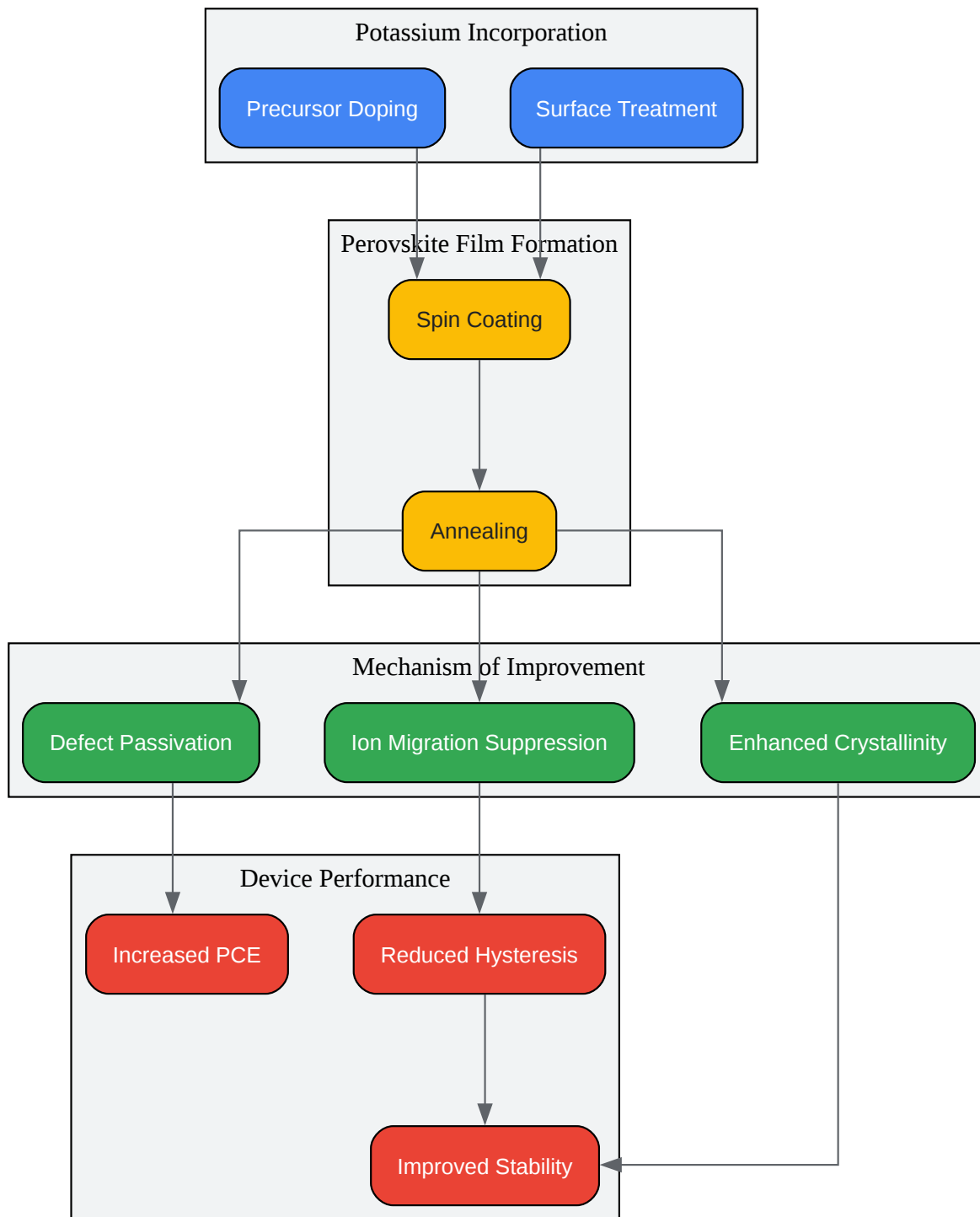
Procedure:

- Treatment Solution Preparation:
 - Prepare a solution of MAI and KAc in isopropanol. The concentrations can be optimized, but a starting point could be a solution containing both MAI and KAc.[6]
- Surface Treatment Application:
 - Place the as-deposited MAPbI₃ perovskite film on the spin coater.
 - Dispense the MAI/KAc treatment solution onto the perovskite surface.
 - Spin-coat the solution at a moderate speed (e.g., 4000 rpm) for a short duration (e.g., 20 seconds).
- Annealing:
 - Transfer the treated perovskite film to a hotplate and anneal at a temperature sufficient to remove the solvent and promote interaction with the perovskite surface (e.g., 100 °C for 1-2 minutes).
- Device Completion:
 - Continue with the deposition of the hole transport layer and metal electrode.

Visualizations

Signaling Pathway and Experimental Workflow

The following diagram illustrates the workflow of incorporating potassium into perovskite solar cells and the subsequent mechanisms leading to improved performance.

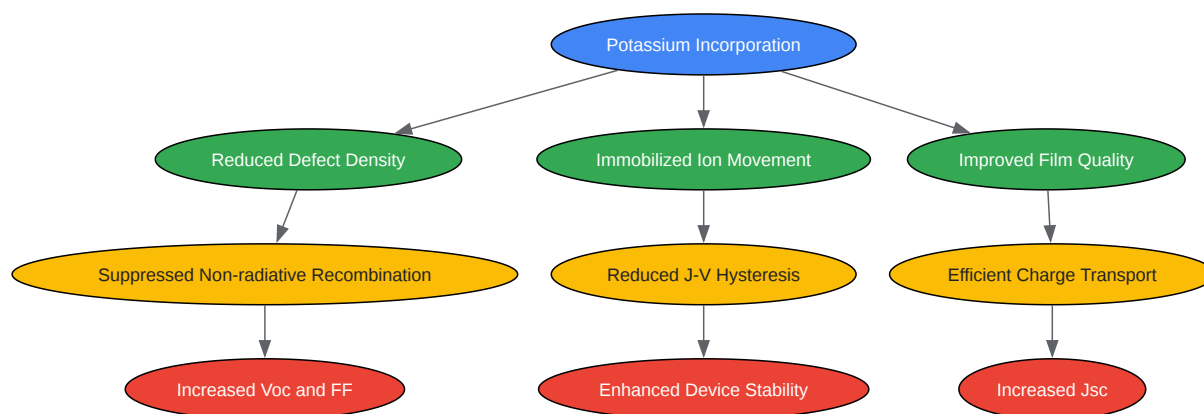


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Caption: Workflow of potassium incorporation in perovskite solar cells.

Logical Relationship of Potassium's Effect

The following diagram illustrates the logical relationship between the introduction of potassium and the resulting improvements in perovskite solar cell characteristics.



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Caption: Impact of potassium on perovskite solar cell properties.

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